

# Application Notes and Protocols for GC376 Administration in K18-hACE2 Mouse Models

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## Compound of Interest

Compound Name: GC376 sodium

Cat. No.: B15566971

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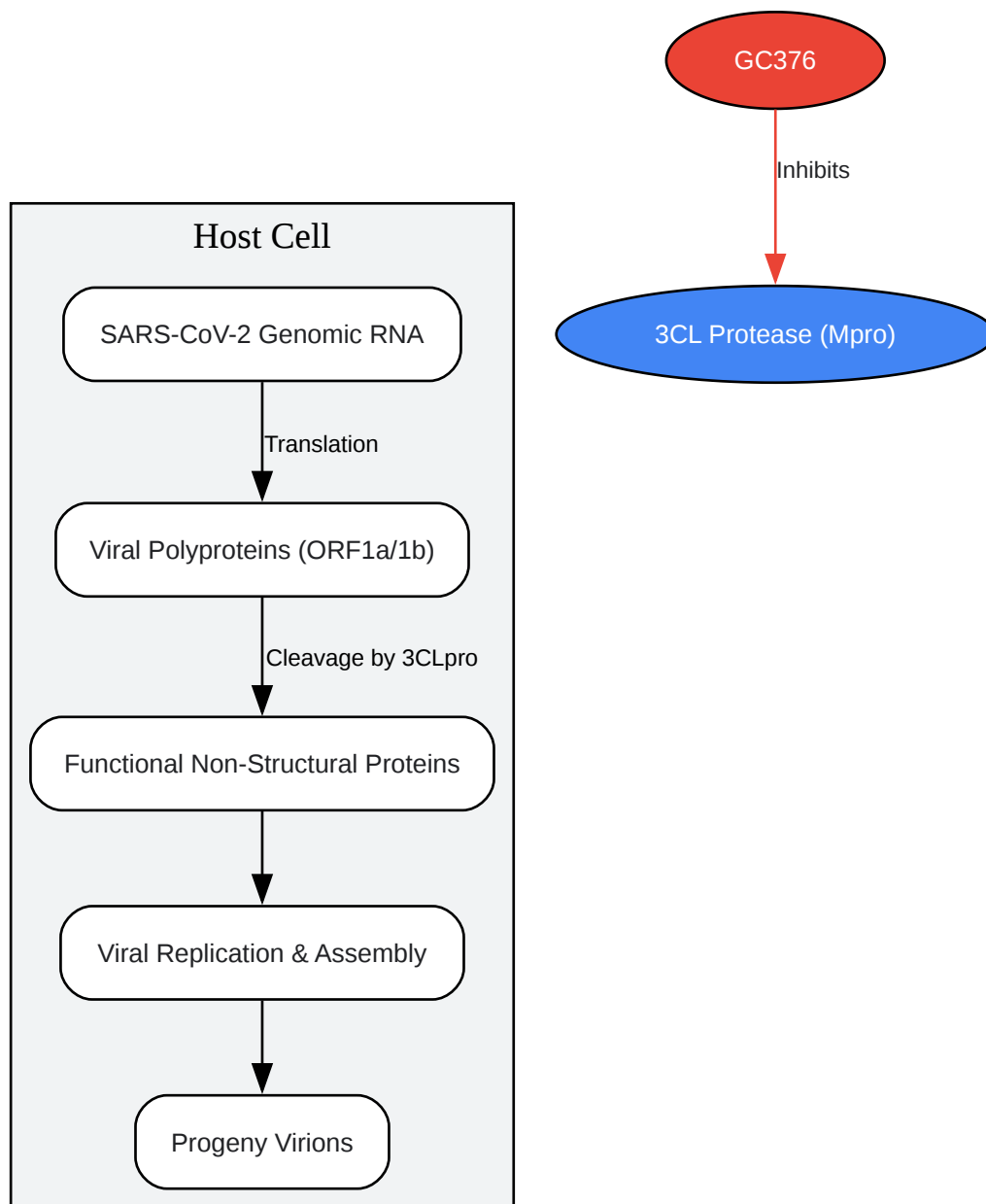
These application notes provide a comprehensive overview and detailed protocols for the administration of GC376, a potent 3C-like protease (3CLpro) inhibitor, in the K18-hACE2 mouse model of SARS-CoV-2 infection. This document is intended to guide researchers in designing and executing in vivo efficacy studies of GC376 and similar antiviral compounds.

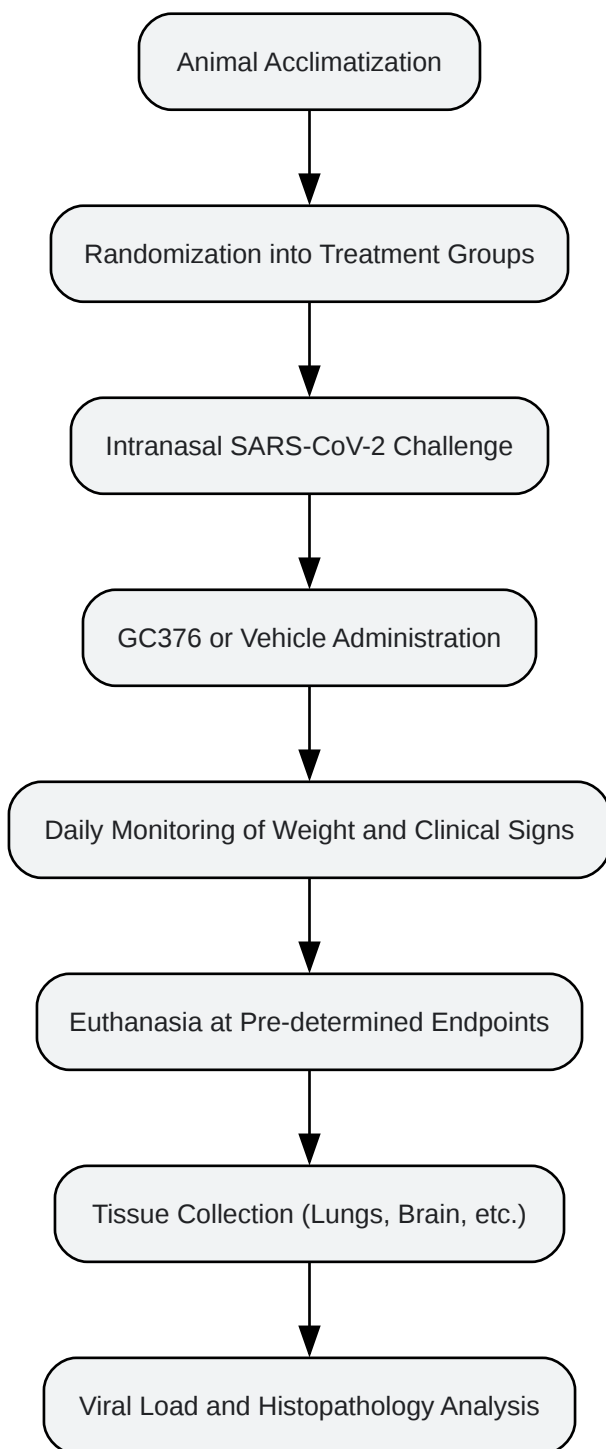
## Introduction

The K18-hACE2 transgenic mouse model, which expresses the human angiotensin-converting enzyme 2 (hACE2) receptor, is a widely used and valuable tool for studying SARS-CoV-2 pathogenesis and evaluating potential therapeutics.<sup>[1]</sup> GC376 is a broad-spectrum antiviral that has demonstrated in vitro and in vivo activity against a range of coronaviruses, including SARS-CoV-2.<sup>[2][3][4]</sup> It functions by inhibiting the main protease (Mpro or 3CLpro), an enzyme crucial for viral replication.<sup>[2][3][4][5][6]</sup> These notes detail the experimental procedures for assessing the efficacy of GC376 in this model, based on published studies.

## Mechanism of Action of GC376

SARS-CoV-2, a positive-sense single-stranded RNA virus, replicates by producing large polyproteins (ORF1a and ORF1b) that are subsequently cleaved into functional non-structural proteins by viral proteases. The 3CL protease (3CLpro), also known as the main protease (Mpro), is responsible for the majority of these cleavage events.[3][4] GC376 is a dipeptide-based protease inhibitor that covalently binds to the catalytic cysteine residue (Cys145) in the active site of 3CLpro, forming a hemithioacetal.[5][7] This irreversible binding blocks the protease's activity, thereby preventing the processing of the viral polyproteins and inhibiting viral replication.[2][5][6]





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- To cite this document: BenchChem. [Application Notes and Protocols for GC376 Administration in K18-hACE2 Mouse Models]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15566971/docs#application-notes-and-protocols-for-gc376-administration-in-k18-hace2-mouse-models\]](https://www.benchchem.com/product/b15566971/docs#application-notes-and-protocols-for-gc376-administration-in-k18-hace2-mouse-models)

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